

Preparing CZC-8004 stock solutions for experiments

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Compound of Interest

Compound Name: CZC-8004

Cat. No.: B023758

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Application Notes and Protocols for CZC-8004

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **CZC-8004** stock solutions for various experimental applications. **CZC-8004** is a potent pan-kinase inhibitor targeting a range of tyrosine kinases, including but not limited to ABL, BTK, FAK, FER, JAK1, SRC, SYK, TEC, TNK1, TYK2, and YES.^[1] It also demonstrates inhibitory activity against EGFR and VEGFR2.^{[2][3][4]}

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility of **CZC-8004** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	CZC-00008004, Dianilinopyrimidine-01	[1][3]
CAS Number	916603-07-1	[1][5]
Molecular Formula	C ₁₇ H ₁₆ FN ₅	[1]
Molecular Weight	309.3 g/mol	[1]
Purity	≥98%	[1]
Formulation	Crystalline solid	[1]
Solubility in DMSO	5 mg/mL, 77.5 mg/mL (250.53 mM) (ultrasonication may be required)	[1][4][5]
Solubility in DMF	2 mg/mL	[1]
Solubility in Ethanol	0.1 mg/mL	[1]
Solubility in DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]

Experimental Protocols

Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **CZC-8004**, typically in dimethyl sulfoxide (DMSO), which can be further diluted to the desired working concentrations for cell-based assays.

Materials:

- **CZC-8004** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)[3][4][5]

Procedure:

- Weighing: Accurately weigh the desired amount of **CZC-8004** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 323.3 μ L of DMSO to 1 mg of **CZC-8004**).
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - For higher concentrations or if the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 10-15 minutes.[3][4][5] Warming the tube to 37°C can also aid in dissolution.[3][5]
- Sterilization (Optional): If required for your specific application, filter the stock solution through a 0.22 μ m syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[2][3]
 - Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years for long-term stability.[2]

Stock Solution Concentration Calculator:

Desired Concentration	Mass of CZC-8004 (1 mg)	Mass of CZC-8004 (5 mg)	Mass of CZC-8004 (10 mg)
1 mM	3.2327 mL	16.1634 mL	32.3269 mL
5 mM	0.6465 mL	3.2327 mL	6.4654 mL
10 mM	0.3233 mL	1.6163 mL	3.2327 mL

Table adapted from MedChemExpress data.[\[6\]](#)

Preparation of Working Solutions for In Vivo Studies

For animal studies, **CZC-8004** needs to be formulated in a vehicle that is safe for administration. Below are three potential vehicle formulations. It is recommended to prepare these solutions fresh on the day of use.[\[2\]](#)

Formulation 1: DMSO/PEG300/Tween-80/Saline[\[2\]](#)

Materials:

- **CZC-8004**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a concentrated stock of **CZC-8004** in DMSO (e.g., 25.8 mg/mL).
- In a sterile tube, add the components in the following order, ensuring complete mixing after each addition:
 - 10% DMSO (from the concentrated stock)

- 40% PEG300
- 5% Tween-80
- 45% Saline
- This formulation results in a clear solution with a solubility of at least 2.58 mg/mL (8.34 mM).
[\[6\]](#)

Formulation 2: DMSO/SBE- β -CD in Saline[\[6\]](#)

Materials:

- **CZC-8004**
- DMSO
- SBE- β -CD (Sulfobutylether- β -cyclodextrin)
- Saline (0.9% NaCl)

Procedure:

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Prepare a concentrated stock of **CZC-8004** in DMSO.
- Add the components in the following order, mixing well after each step:
 - 10% DMSO (from the concentrated stock)
 - 90% of the 20% SBE- β -CD in saline solution
- This formulation yields a clear solution with a solubility of at least 2.58 mg/mL (8.34 mM).[\[6\]](#)

Formulation 3: DMSO/Corn Oil[\[4\]](#)[\[6\]](#)

Materials:

- **CZC-8004**

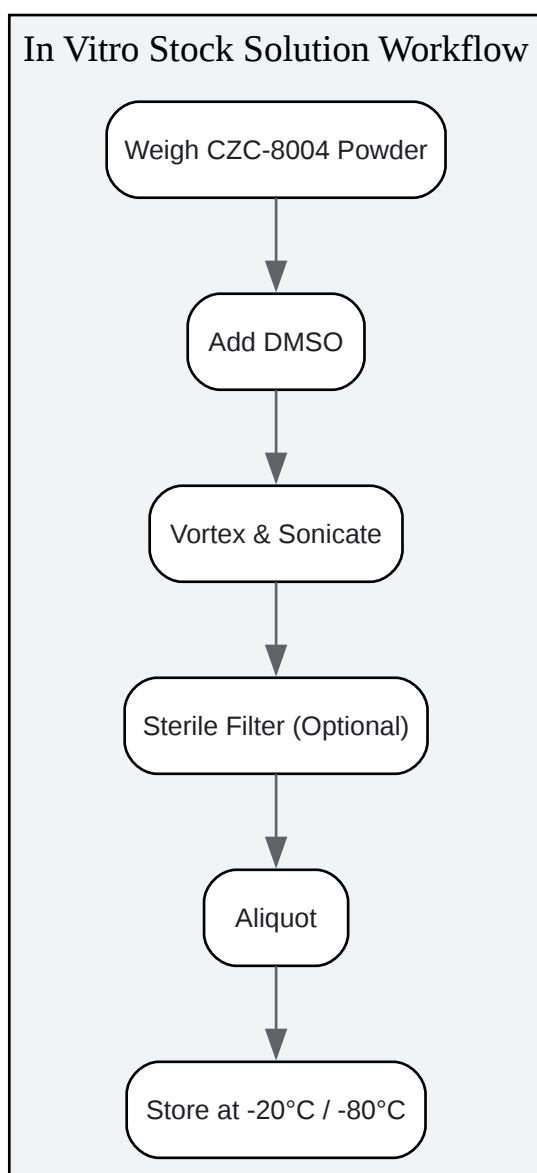
- DMSO

- Corn oil

Procedure:

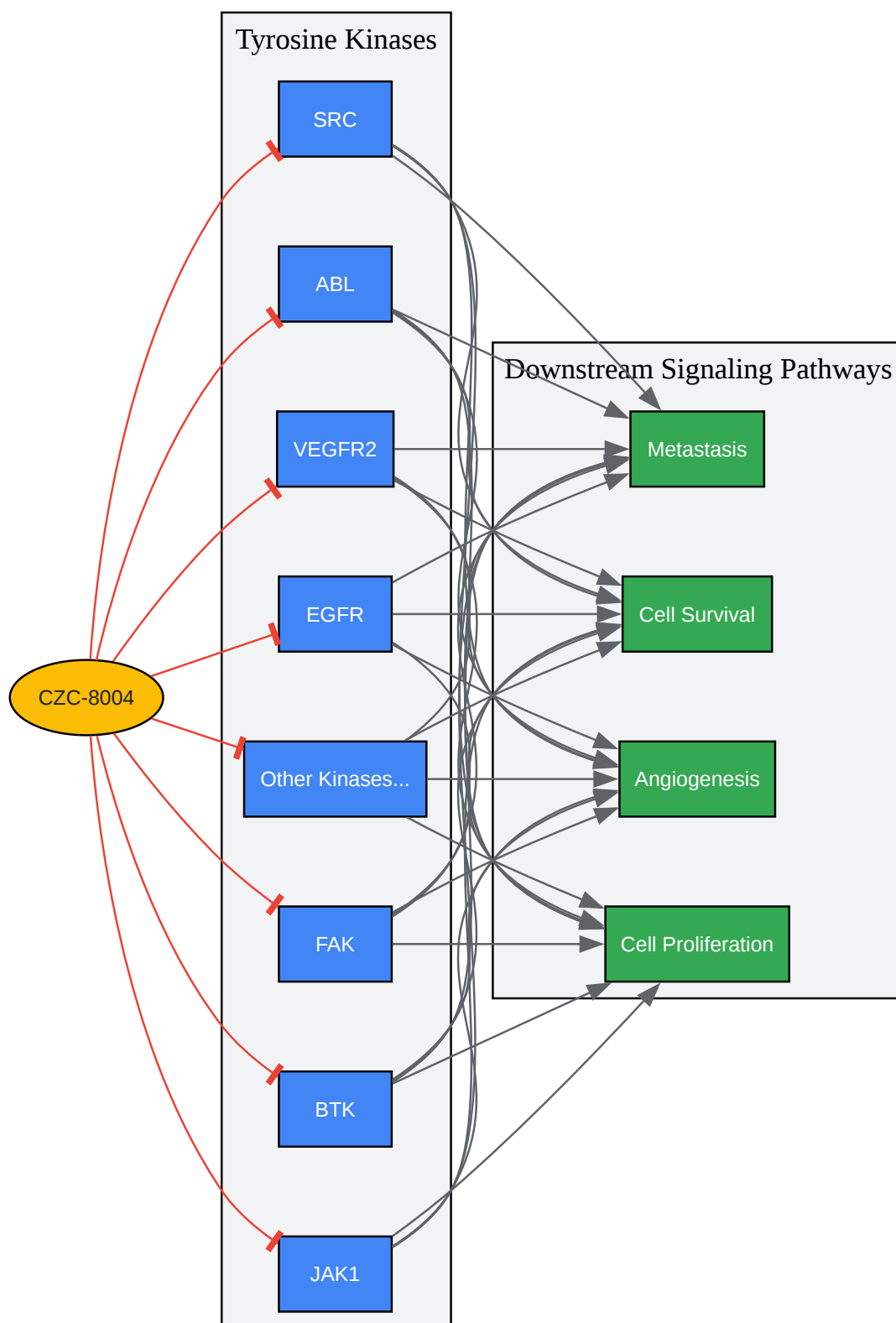
- Prepare a concentrated stock of **CZC-8004** in DMSO.
- Add the components in the following order, with thorough mixing:
 - 10% DMSO (from the concentrated stock)
 - 90% Corn oil
- This formulation results in a clear solution with a solubility of at least 2.58 mg/mL (8.34 mM).
[\[4\]](#)[\[6\]](#)

Visualizations



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Caption: Workflow for preparing in vitro stock solutions of **CZC-8004**.



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